

# Proper Disposal of m-Tolualdehyde: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *m-Tolualdehyde*

Cat. No.: *B113406*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount. This document provides essential safety and logistical information for the proper disposal of **m-Tolualdehyde** (also known as 3-Methylbenzaldehyde), a combustible liquid that is harmful if swallowed and can cause skin and eye irritation.<sup>[1][2]</sup> Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

## Immediate Safety and Handling Precautions

Before handling **m-Tolualdehyde**, it is crucial to be familiar with its potential hazards. It is classified as a combustible liquid, and appropriate measures should be taken to avoid sources of ignition.<sup>[1]</sup>

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.
- **Respiratory Protection:** If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

### In Case of Accidental Exposure:

- Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin: Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.
- Ingestion: If swallowed, call a poison center or doctor immediately. Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.

## Step-by-Step Disposal Procedures

The disposal of **m-Tolualdehyde** must be handled as hazardous waste. Always consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.

### 1. Waste Collection:

- Collect waste **m-Tolualdehyde** in a suitable, tightly closed, and properly labeled container. Empty containers may retain product residue and can be dangerous.

### 2. Spill or Leak Management:

- In the event of a spill, remove all sources of ignition.
- Ensure adequate ventilation.
- Wear the appropriate personal protective equipment (PPE) as outlined above.
- Soak up the spill with an inert absorbent material such as sand, earth, or vermiculite. Do not use combustible materials like sawdust.
- Collect the absorbed material and place it into a suitable, closed container for disposal.

### 3. Final Disposal:

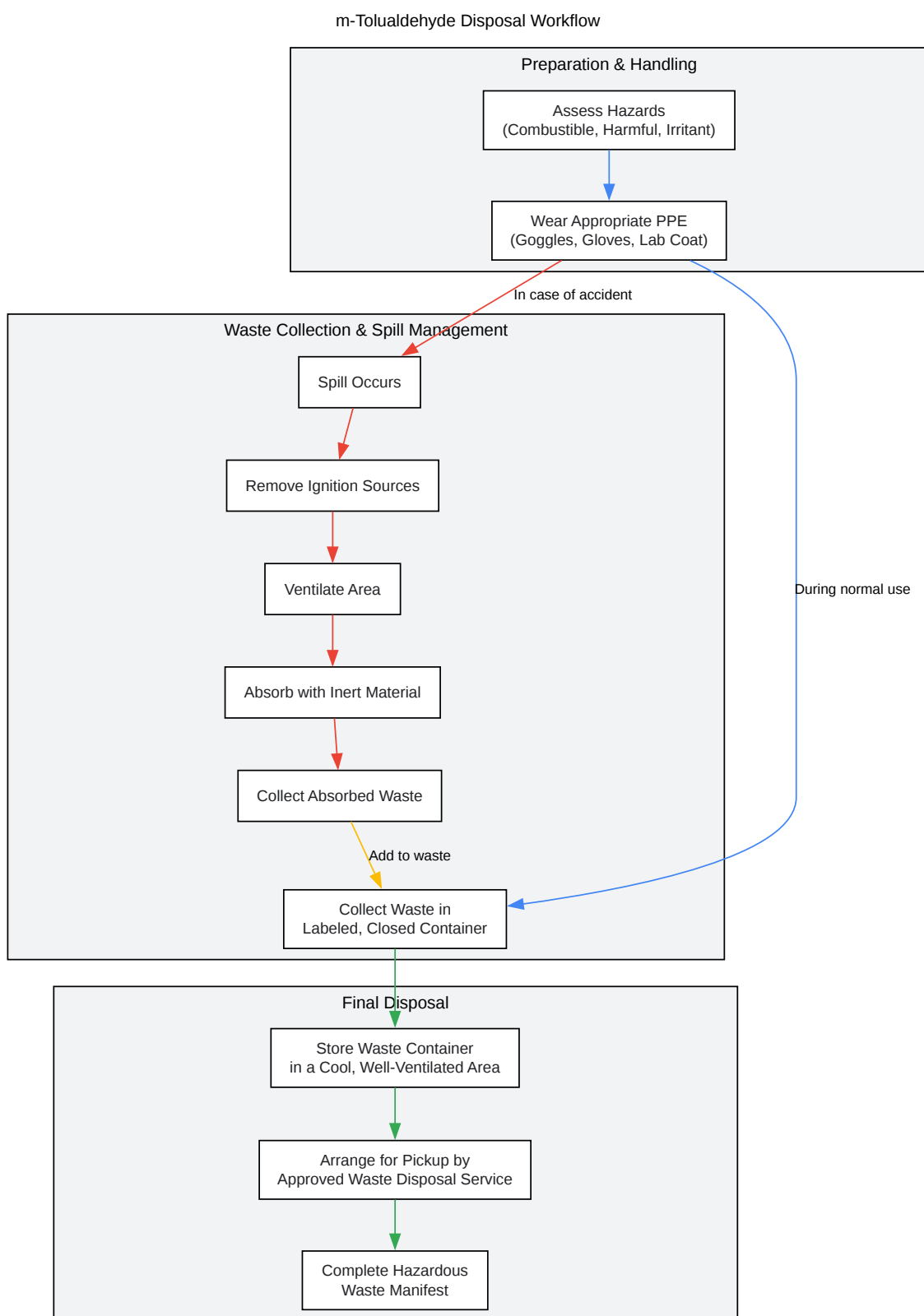
- Dispose of the contents and the container at an approved waste disposal plant. Do not empty into drains or release into the environment.
- Waste codes should be assigned by the user based on the application for which the product was used.

## Quantitative Data for m-Tolualdehyde

Property	Value	Source
CAS Number	620-23-5	
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O	
Molecular Weight	120.15 g/mol	
Flash Point	78 °C / 172.4 °F	
Boiling Point	199 °C / 390.2 °F @ 760 mmHg	
Specific Gravity	1.019	
Solubility	Slightly soluble in water	

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **m-Tolualdehyde**.



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### m-Tolualdehyde Disposal Workflow

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## References

- 1. fishersci.com [fishersci.com]
- 2. meta-tolualdehyde, 620-23-5 [thegoodscentscompany.com]
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